

Technical Guide: Physicochemical Properties of 2-Bromo-3'-nitroacetophenone

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Compound of Interest

Compound Name: 2-Bromo-3'-nitroacetophenone

Cat. No.: B051979

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **2-Bromo-3'-nitroacetophenone**, with a primary focus on its melting point. This document outlines the experimentally determined melting point range and furnishes detailed protocols for its verification, catering to the stringent requirements of research and development environments.

Core Physical and Chemical Properties

2-Bromo-3'-nitroacetophenone, a valuable intermediate in organic synthesis, possesses distinct physical characteristics that are crucial for its handling, characterization, and application in further chemical transformations. A summary of its key identifiers and properties is presented below.

Property	Value	Source
Molecular Formula	C ₈ H ₆ BrNO ₃	[1][2][3]
Molecular Weight	244.04 g/mol	[2]
CAS Number	2227-64-7	[1][2][3]
Appearance	Yellow-green to beige to light orange crystalline powder	[1]
Melting Point	90-96 °C (lit.)	[4][5]
90-94 °C	[2]	
Solubility	Insoluble in water	[2]

Melting Point Determination: Experimental Protocols

The melting point of a crystalline solid is a critical indicator of its purity. For **2-Bromo-3'-nitroacetophenone**, a sharp melting range is expected for a pure sample. The following are detailed methodologies for accurate melting point determination.

Method 1: Capillary Melting Point Determination using a Thiele Tube

This traditional method relies on a heated oil bath to provide a slow and uniform temperature increase.

Apparatus:

- Thiele tube
- High-boiling point mineral oil or silicone oil
- Thermometer (calibrated)
- Capillary tubes (one end sealed)

- Bunsen burner or other heat source
- Rubber band or wire for attaching the capillary tube
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **2-Bromo-3'-nitroacetophenone** sample is completely dry and finely powdered using a mortar and pestle.
- Loading the Capillary Tube: Introduce a small amount of the powdered sample into the open end of a capillary tube. Tap the sealed end of the tube gently on a hard surface to pack the sample down to a height of 2-3 mm.
- Assembling the Apparatus:
 - Attach the capillary tube to the thermometer using a small rubber band or wire. The sample in the capillary tube should be level with the bulb of the thermometer.
 - Fill the Thiele tube with oil to a level just above the top of the side arm.
 - Insert the thermometer and the attached capillary tube into the Thiele tube, ensuring the oil level is above the sample but below the rubber band.
- Heating:
 - Gently heat the side arm of the Thiele tube with a small flame. The design of the tube will ensure even heat distribution through convection currents in the oil.
 - Initially, a rapid heating rate (around 5-10 °C per minute) can be used to approach the expected melting point.
 - When the temperature is about 15-20 °C below the expected melting point, reduce the heating rate to 1-2 °C per minute to ensure thermal equilibrium.
- Observation and Recording:

- Carefully observe the sample through the oil bath.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Record the temperature at which the entire sample has completely liquefied (the completion of melting).
- The recorded range between these two temperatures is the melting point range of the sample.

Method 2: Digital Melting Point Apparatus

Modern digital instruments offer a more controlled and automated method for melting point determination.

Apparatus:

- Digital melting point apparatus
- Capillary tubes (one end sealed)
- Mortar and pestle

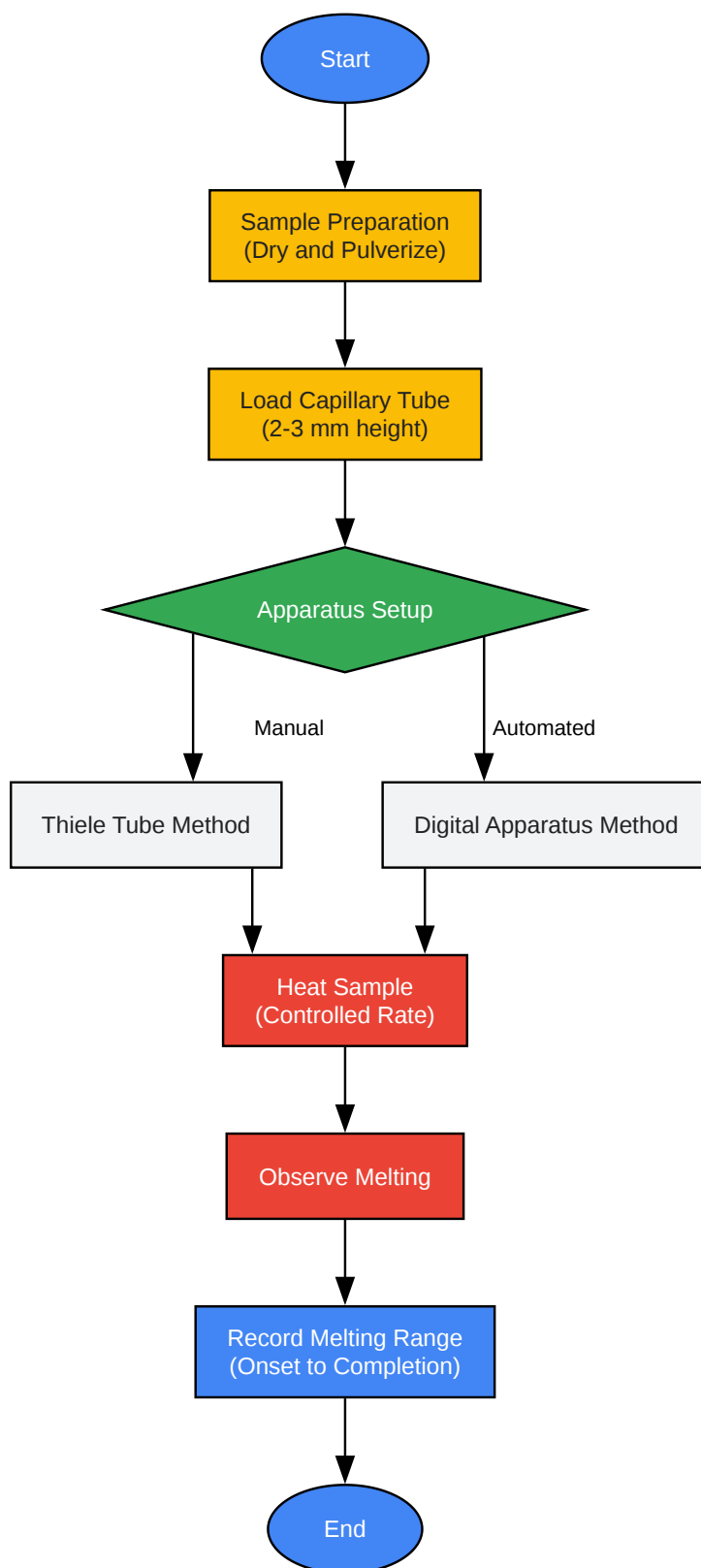
Procedure:

- Sample Preparation: As with the Thiele tube method, the sample must be dry and finely powdered.
- Loading the Capillary Tube: Pack the capillary tube with 2-3 mm of the powdered sample.
- Instrument Setup:
 - Turn on the digital melting point apparatus and allow it to stabilize.
 - Set the starting temperature to approximately 10-15 °C below the expected melting point of **2-Bromo-3'-nitroacetophenone**.
 - Set the heating rate (ramp rate) to a slow value, typically 1-2 °C per minute, for accurate determination.

- Set the stop temperature to a value above the expected melting point.
- Measurement:
 - Insert the loaded capillary tube into the sample holder of the apparatus.
 - Start the heating program.
 - Observe the sample through the magnified viewing window.
- Data Recording:
 - Record the temperature at the onset of melting (first appearance of liquid).
 - Record the temperature at which the sample is completely molten.
 - Many modern instruments can automatically detect and record the melting range.

Experimental Workflow Visualization

The following diagram illustrates the generalized workflow for determining the melting point of **2-Bromo-3'-nitroacetophenone**.



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